

analytical methods for the characterization of 2-(2,6-Dimethylphenoxy)aniline

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Compound of Interest

Compound Name: 2-(2,6-Dimethylphenoxy)aniline

CAS No.: 38629-93-5

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An Application Note for the Comprehensive Analytical Characterization of **2-(2,6-Dimethylphenoxy)aniline**

Abstract

This document provides a comprehensive guide detailing the analytical methods and protocols for the thorough characterization of **2-(2,6-Dimethylphenoxy)aniline**, a key intermediate in pharmaceutical synthesis. The diaryl ether and aromatic amine moieties of this molecule present unique analytical challenges requiring a multi-faceted approach.^{[1][2]} This guide follows an integrated strategy encompassing structural elucidation, purity and impurity profiling, and physicochemical analysis. The protocols herein are designed for researchers, analytical scientists, and quality control professionals in the drug development sector, emphasizing the causality behind experimental choices to ensure robust and reliable data generation in alignment with regulatory expectations.

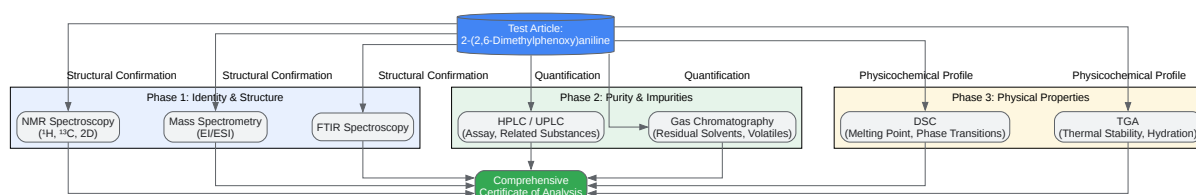
Introduction and Analytical Strategy

2-(2,6-Dimethylphenoxy)aniline (MW: 213.28 g/mol , Formula: C₁₄H₁₅NO) is a diaryl ether amine whose purity and structural integrity are critical for the quality of subsequent active

pharmaceutical ingredients (APIs).[3] The presence of two aromatic rings linked by an ether bond, combined with a primary amine group, dictates its chemical properties and potential impurity profile.[2] Impurities may arise from starting materials (e.g., 2,6-dimethylphenol, 2-haloanilines), by-products from Ullmann or Buchwald-Hartwig type couplings, or subsequent degradation.[4][5]

A robust analytical characterization is therefore essential. Our strategy is built on an orthogonal testing approach, where multiple techniques with different scientific principles are employed to build a complete profile of the molecule. This ensures that the identity, purity, and physical properties are well-understood and controlled.

The overall workflow for characterization is depicted below.



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Figure 1: Integrated workflow for the complete characterization of **2-(2,6-Dimethoxyphenyl)aniline**.

Part 1: Structural Identification and Elucidation

The primary objective of this phase is to unequivocally confirm the chemical structure of the synthesized molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful technique for elucidating the precise structure of an organic molecule by probing the magnetic properties of atomic nuclei (^1H and ^{13}C). It provides detailed information about the chemical environment, connectivity, and spatial relationships of atoms.

Expertise & Causality: The structure contains distinct proton and carbon environments: the disubstituted aniline ring, the trisubstituted phenoxy ring, the two methyl groups, and the amine protons. The steric hindrance from the two methyl groups ortho to the ether linkage will influence the conformation and potentially the chemical shifts of nearby protons.^{[6][7]}

Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Accurately weigh ~10-15 mg of the sample and dissolve in ~0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). DMSO-d_6 is often preferred for amines as it can help in observing the exchangeable $-\text{NH}_2$ protons as a broader singlet.^[8]
- **Instrumentation:** A 400 MHz (or higher) NMR spectrometer.
- **Experimental Parameters:**
 - ^1H NMR: Acquire data with a spectral width of -2 to 12 ppm. Use a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire data with a spectral width of 0 to 220 ppm using a proton-decoupled pulse sequence. A larger number of scans will be required (e.g., 1024 or more).
- **Data Interpretation (Expected Signals):**
 - ^1H NMR:
 - **Aromatic Region (6.5-7.5 ppm):** A complex multiplet pattern corresponding to the 7 aromatic protons on the two rings.
 - **Amine Protons ($-\text{NH}_2$):** A broad singlet, typically between 3.5-5.0 ppm (its position is concentration and solvent dependent).

- Methyl Protons ($-\text{CH}_3$): A sharp singlet around 2.0-2.3 ppm, integrating to 6 protons.[9]
- ^{13}C NMR:
 - Aromatic Region (110-160 ppm): Expect 10 distinct aromatic carbon signals (some may overlap). The carbons attached to the oxygen and nitrogen atoms (C-O and C-N) will be key identifiers.
 - Methyl Carbons ($-\text{CH}_3$): A signal in the aliphatic region, typically around 15-20 ppm.

Mass Spectrometry (MS)

Principle: MS measures the mass-to-charge ratio (m/z) of ionized molecules, providing the molecular weight and, through fragmentation patterns, structural information.

Expertise & Causality: Electrospray Ionization (ESI) is suitable for this molecule due to the basic amine group, which is easily protonated to form $[\text{M}+\text{H}]^+$. Electron Ionization (GC-MS) can also be used, providing a characteristic fragmentation pattern useful for library matching and structural confirmation.[10] The primary fragment would likely be from the cleavage of the C-O ether bond.

Protocol: LC-MS (ESI)

- Sample Preparation: Prepare a dilute solution of the sample (~10-100 $\mu\text{g/mL}$) in a suitable solvent like methanol or acetonitrile.
- Instrumentation: Couple an HPLC system to a mass spectrometer (e.g., a single quadrupole or TOF instrument).
- Experimental Parameters:
 - Ionization Mode: Positive ESI.
 - Analysis: Infuse the sample directly or via a short chromatographic run. Scan a mass range from m/z 50 to 500.
- Data Interpretation:

- Expected Ion: A prominent ion at m/z 214.28, corresponding to the protonated molecule $[C_{14}H_{15}NO + H]^+$.
- Fragmentation: Look for fragments corresponding to the loss of the dimethylphenoxy group or the aniline group.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies functional groups within a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.

Expertise & Causality: The key functional groups to confirm are the N-H bonds of the primary amine, the C-O-C ether linkage, and the aromatic C-H and C=C bonds. The N-H stretch for a primary amine typically appears as a doublet.[\[11\]](#)

Protocol: FTIR (ATR)

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: An FTIR spectrometer equipped with an ATR accessory.
- Experimental Parameters:
 - Spectral Range: $4000-400\text{ cm}^{-1}$.
 - Scans: Co-add 16-32 scans for a good quality spectrum.
- Data Interpretation (Expected Absorption Bands):
 - $\sim 3450-3300\text{ cm}^{-1}$: Two distinct bands (asymmetric and symmetric N-H stretch) confirming the primary amine ($-NH_2$).[\[11\]](#)
 - $\sim 3100-3000\text{ cm}^{-1}$: Aromatic C-H stretching.
 - $\sim 1620-1580\text{ cm}^{-1}$: N-H bending (scissoring) vibration and aromatic C=C stretching.[\[12\]](#)
 - $\sim 1270-1200\text{ cm}^{-1}$: Asymmetric C-O-C stretching of the aryl ether.

- $\sim 800\text{-}700\text{ cm}^{-1}$: C-H out-of-plane bending, indicative of the substitution pattern on the aromatic rings.

Part 2: Purity Determination and Impurity Profiling

This phase focuses on quantifying the main component (assay) and detecting, identifying, and quantifying any impurities.

High-Performance Liquid Chromatography (HPLC/UPLC)

Principle: HPLC is the primary technique for determining the purity of non-volatile and thermally stable compounds. It separates components in a mixture based on their differential partitioning between a stationary phase and a mobile phase.

Expertise & Causality: The molecule is moderately non-polar, making reversed-phase chromatography the ideal choice. A C18 column provides sufficient hydrophobic interaction for good retention.^[13] UV detection is suitable due to the presence of aromatic chromophores. A gradient elution is necessary to separate the main peak from potentially more or less polar impurities within a reasonable timeframe.

Protocol: Purity by Reversed-Phase HPLC

- **Sample Preparation:**
 - **Standard:** Accurately weigh ~ 25 mg of reference standard, dissolve, and dilute to 50.0 mL with diluent (e.g., 50:50 Acetonitrile:Water) to get a 500 $\mu\text{g/mL}$ solution.
 - **Sample:** Prepare the sample in the same manner.
- **Instrumentation & Consumables:**
 - HPLC or UPLC system with a UV/PDA detector.
 - Reversed-phase C18 column (e.g., 4.6 x 150 mm, 3.5 μm).
- **Chromatographic Conditions:**

Parameter	Recommended Setting	Rationale
Mobile Phase A	0.1% Formic Acid in Water	Provides protons for good peak shape and is MS-compatible.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Strong organic solvent for eluting the analyte.
Gradient Program	0-2 min: 30% B; 2-20 min: 30% to 95% B; 20-25 min: 95% B; 25.1-30 min: 30% B	Starts with moderate organic to retain the analyte, then ramps up to elute potential late-eluting, non-polar impurities.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temp.	30 °C	Ensures reproducible retention times.
Detector	UV at 280 nm	Wavelength where aromatic rings typically absorb, providing good sensitivity.
Injection Vol.	10 µL	

- Data Analysis:
 - Assay: Calculate the percentage content by comparing the peak area of the sample to that of the reference standard.
 - Purity: Determine purity by area percent normalization, assuming all impurities have a similar response factor. Report any impurity greater than 0.05%.

Gas Chromatography (GC)

Principle: GC is used for the analysis of volatile compounds, making it the gold-standard for residual solvent analysis and for detecting volatile organic impurities.[\[14\]](#)

Expertise & Causality: While the main analyte has a relatively high boiling point, GC is not the primary method for its assay. Its main utility here is for Class 1, 2, or 3 residual solvents as defined by ICH Q3C, which are common in synthesis (e.g., toluene, acetone).^[15] Headspace sampling (HS-GC) is the preferred injection technique as it introduces only volatile components into the system, protecting the column from the non-volatile matrix.^[15]

Protocol: Residual Solvent Analysis by HS-GC-FID

- **Sample Preparation:** Accurately weigh ~100 mg of the sample into a 20 mL headspace vial. Add 5.0 mL of a high-boiling point solvent (e.g., DMSO or DMF). Crimp the vial securely.
- **Instrumentation & Consumables:**
 - GC system with a Flame Ionization Detector (FID) and a headspace autosampler.
 - A column suitable for solvent analysis (e.g., DB-624 or equivalent).
- **Instrumental Conditions:**

Parameter	Recommended Setting	Rationale
HS Vial Temp.	80 °C	Sufficient to drive volatile solvents into the headspace without degrading the sample.
HS Loop Temp.	90 °C	Prevents condensation.
HS Transfer Line	100 °C	Prevents condensation.
Injector Temp.	200 °C	Ensures rapid vaporization.
Column Oven	40 °C (hold 5 min), then ramp 10 °C/min to 240 °C (hold 5 min)	Separates a wide range of common solvents based on boiling point.
Detector (FID)	250 °C	FID provides excellent sensitivity for organic compounds.
Carrier Gas	Helium or Hydrogen	

- **Data Analysis:** Identify and quantify solvents by comparing peak retention times and areas to those of a calibrated solvent standard mixture.

Part 3: Physicochemical Characterization

Understanding the material's solid-state properties is crucial for handling, formulation, and stability. Thermal analysis methods are key for this purpose.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature. It is used to determine melting point, glass transitions, and polymorphism.

Protocol:

- **Sample Preparation:** Accurately weigh 2-5 mg of the sample into a non-hermetic aluminum pan.
- **Instrumentation:** A calibrated DSC instrument.
- **Experimental Parameters:**
 - **Temperature Program:** Heat from 25 °C to a temperature above the melting point (e.g., 250 °C) at a rate of 10 °C/min.
 - **Atmosphere:** Nitrogen purge (50 mL/min).
- **Data Interpretation:** An endothermic peak indicates the melting point of the crystalline material. The onset temperature is typically reported as the melting point. The absence of a sharp melt may suggest an amorphous solid or the presence of impurities.

Thermogravimetric Analysis (TGA)

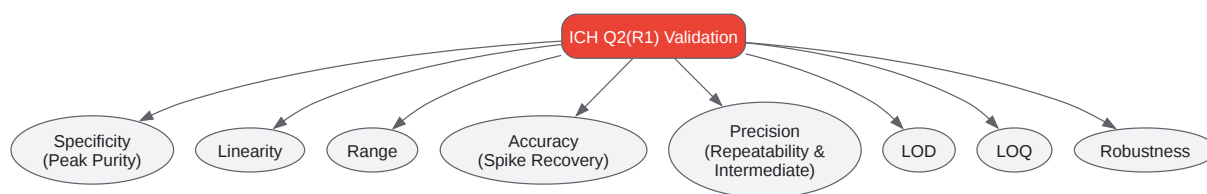
Principle: TGA measures the change in mass of a sample as a function of temperature or time. It is used to assess thermal stability, decomposition temperature, and quantify volatile content (e.g., water or bound solvent).[\[20\]](#)

Protocol:

- Sample Preparation: Accurately weigh 5-10 mg of the sample into a ceramic or platinum TGA pan.
- Instrumentation: A calibrated TGA instrument.
- Experimental Parameters:
 - Temperature Program: Heat from 25 °C to a high temperature (e.g., 500 °C) at a rate of 10 °C/min.
 - Atmosphere: Nitrogen purge (50 mL/min).
- Data Interpretation: A step-wise loss of mass indicates decomposition or the loss of volatiles. A mass loss below 120 °C often corresponds to water or residual solvent. The onset of significant mass loss at higher temperatures indicates the decomposition temperature.

Part 4: Method Validation Strategy

Any developed purity method (especially HPLC) must be validated to ensure it is suitable for its intended purpose, as outlined in the ICH Q2(R1) guideline.[\[21\]](#)[\[22\]](#)[\[23\]](#)



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Figure 2: Key parameters for analytical method validation according to ICH Q2(R1).

A typical validation would involve:

- **Specificity:** Demonstrating that the method can unequivocally assess the analyte in the presence of impurities and degradants (e.g., using a photodiode array detector for peak purity analysis).
- **Linearity:** Analyzing a minimum of five concentrations to demonstrate a linear relationship between concentration and detector response.[\[21\]](#)
- **Accuracy:** Performing spike-recovery studies at multiple levels (e.g., 80%, 100%, 120%) to show the method's closeness to the true value.
- **Precision:** Assessing repeatability (intra-day) and intermediate precision (inter-day, different analyst/instrument).
- **LOD/LOQ:** Determining the lowest concentration of analyte that can be reliably detected and quantified.
- **Robustness:** Deliberately varying method parameters (e.g., flow rate $\pm 10\%$, column temperature $\pm 5^\circ\text{C}$) to assess the method's reliability during normal use.

Conclusion

The analytical characterization of **2-(2,6-Dimethylphenoxy)aniline** requires a coordinated, multi-technique approach. The protocols outlined in this document provide a robust framework for confirming its identity, quantifying its purity, profiling impurities, and defining its key physicochemical properties. By combining spectroscopic (NMR, MS, FTIR), chromatographic (HPLC, GC), and thermal (DSC, TGA) analyses, a comprehensive and reliable data package can be generated, ensuring the quality of this intermediate for its use in pharmaceutical manufacturing.

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